

# Chemical and physical properties of N-Isovaleroylglycine.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Isovaleroylglycine*

Cat. No.: *B134872*

[Get Quote](#)

## N-Isovaleroylglycine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**N-Isovaleroylglycine** is an N-acylglycine that serves as a key biomarker in the diagnosis and monitoring of isovaleric acidemia, an inherited metabolic disorder affecting leucine catabolism. This technical guide provides a comprehensive overview of the chemical and physical properties of **N-Isovaleroylglycine**, detailed experimental protocols for its synthesis, purification, and analysis, and its role in relevant biological pathways.

### Chemical and Physical Properties

**N-Isovaleroylglycine**, also known as N-(3-methylbutanoyl)glycine, is a derivative of the amino acid glycine. Its fundamental properties are summarized in the tables below.

### General and Physical Properties

Property	Value	Source
IUPAC Name	2-(3-methylbutanamido)acetic acid	[1][2]
Synonyms	Isovalerylglycine, N-Isovalerylglycine	[1][2]
CAS Number	16284-60-9	[1]
Physical State	Solid	[1]
Melting Point	87 - 90 °C	[1]
Boiling Point	371.8 ± 25.0 °C (Predicted)	[3]
pKa (Strongest Acidic)	3.58 ± 0.10 (Predicted)	[3]

## Molecular Properties

Property	Value	Source
Molecular Formula	C7H13NO3	[1]
Molecular Weight	159.18 g/mol	[1]
Monoisotopic Mass	159.08954328 Da	[1]

## Solubility

Solvent	Solubility	Source
DMSO	5 mg/mL; 32 mg/mL	[4][5]
Methanol	1 mg/mL	[4]

## Experimental Protocols

### Synthesis of N-Isovaleroylglycine (Modified Schotten-Baumann Reaction)

This protocol describes the synthesis of **N-Isovaleroylglycine** from glycine and isovaleryl chloride.

Materials:

- Glycine
- Isovaleryl chloride
- Sodium hydroxide (NaOH)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) or other suitable organic solvent
- Hydrochloric acid (HCl) for acidification
- Distilled water
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Standard laboratory glassware
- Magnetic stirrer

Procedure:

- **Preparation of Glycine Solution:** In a flask, dissolve glycine (1.0 equivalent) in a 10% aqueous solution of sodium hydroxide (2.0-3.0 equivalents). Cool the solution in an ice bath.
- **Preparation of Acyl Chloride Solution:** In a separate flask, dissolve isovaleryl chloride (1.0 equivalent) in dichloromethane.
- **Reaction:** Slowly add the isovaleryl chloride solution to the stirred glycine solution over a period of 30 minutes, maintaining the temperature between 0 and 5 °C.
- **Reaction Completion:** After the addition is complete, allow the mixture to warm to room temperature and continue stirring for 2-4 hours.

- Work-up: Separate the organic layer. Wash the organic layer sequentially with dilute HCl and a saturated solution of sodium bicarbonate.
- Drying and Evaporation: Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure to obtain the crude **N-Isovaleroylglycine**.
- Purification: The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane) to yield pure **N-Isovaleroylglycine**.

## Purification of N-Isovaleroylglycine from Urine

This protocol outlines the extraction and purification of **N-Isovaleroylglycine** from urine samples.<sup>[6]</sup>

Materials:

- Urine sample
- Hydrochloric acid (HCl)
- Ethyl acetate
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel for chromatography
- Solvent system for chromatography (e.g., chloroform/methanol gradient)
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Acidification: Acidify the urine sample to pH 1 with HCl.
- Solvent Extraction: Extract the acidified urine multiple times with ethyl acetate.

- **Drying and Concentration:** Combine the organic extracts, dry over anhydrous sodium sulfate, and evaporate to dryness using a rotary evaporator.
- **Silica Gel Chromatography:** Dissolve the residue in a minimal amount of the initial chromatography solvent and load it onto a silica gel column.
- **Elution:** Elute the column with a suitable solvent gradient (e.g., increasing the polarity with methanol in chloroform) to separate **N-Isovaleroylglycine** from other urinary metabolites.
- **Fraction Collection and Analysis:** Collect the fractions and analyze them using a suitable method (e.g., thin-layer chromatography or GC-MS) to identify the fractions containing **N-Isovaleroylglycine**.
- **Final Purification:** Combine the pure fractions and evaporate the solvent to obtain purified **N-Isovaleroylglycine**.

## Analysis of N-Isovaleroylglycine by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general workflow for the analysis of **N-Isovaleroylglycine** in biological samples.

### 1. Sample Preparation and Extraction:

- Follow the protocol for the purification of **N-Isovaleroylglycine** from urine to extract the organic acids.

### 2. Derivatization:

- To make **N-Isovaleroylglycine** volatile for GC analysis, it needs to be derivatized. A common method is silylation.
- **Reagent:** N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS).
- **Procedure:**

- Evaporate the dried extract to complete dryness under a stream of nitrogen.
- Add a mixture of BSTFA and pyridine to the residue.
- Heat the mixture at 60-80°C for 30-60 minutes to form the trimethylsilyl (TMS) derivative.

### 3. GC-MS Analysis:

- Gas Chromatograph: Use a GC equipped with a capillary column suitable for organic acid analysis (e.g., a 5% phenyl-methylpolysiloxane column).
- Injection: Inject an aliquot of the derivatized sample into the GC inlet.
- Oven Program: A typical temperature program would start at a low temperature (e.g., 70°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 280-300°C) to elute all compounds.
- Mass Spectrometer: Operate the mass spectrometer in electron ionization (EI) mode. Acquire data in full scan mode to identify the compound based on its mass spectrum and in selected ion monitoring (SIM) mode for quantification. The characteristic ions for the TMS derivative of **N-Isovaleroylglycine** would be monitored.

## Signaling Pathways and Logical Relationships

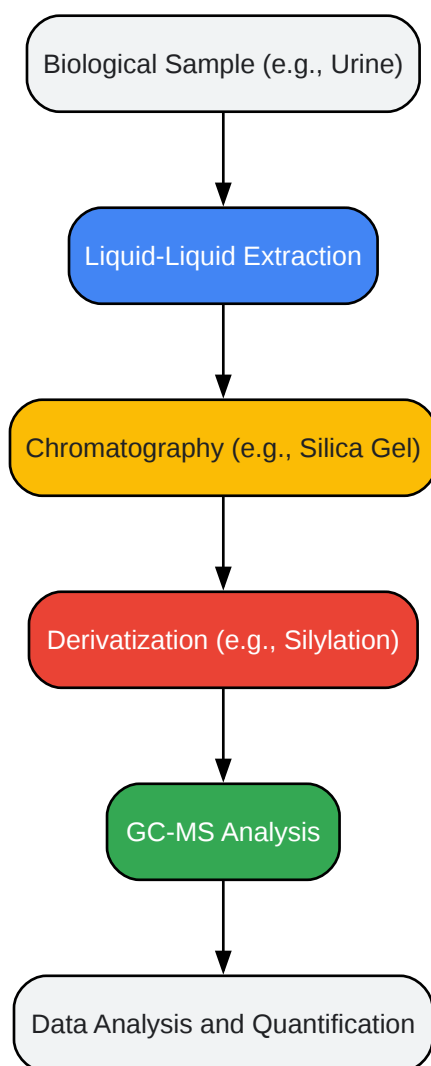
### Leucine Catabolism and Isovaleric Acidemia

**N-Isovaleroylglycine** is a key metabolite in the context of isovaleric acidemia, an inborn error of metabolism. The following diagram illustrates the leucine catabolism pathway and the formation of **N-Isovaleroylglycine** as a detoxification product.

Caption: Leucine catabolism and **N-Isovaleroylglycine** formation.

## Experimental Workflow for N-Isovaleroylglycine Analysis

The following diagram outlines the general workflow for the analysis of **N-Isovaleroylglycine** from a biological sample.



[Click to download full resolution via product page](#)

Caption: Workflow for **N-Isovaleroylglycine** analysis.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. A mild and efficient synthesis of N-aryl glycines by the rearrangement of 2-chloro-N-aryl acetamides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 2. US4918222A - Process for synthesis of N-acetylglycine - Google Patents [patents.google.com]
- 3. Schotten-Baumann Reaction [organic-chemistry.org]
- 4. Experimental data and prediction of normal boiling... - BV FAPESP [bv.fapesp.br]
- 5. N-FATTY ACYLGLYCINES: UNDERAPPRECIATED ENDOCANNABINOID-LIKE FATTY ACID AMIDES? - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Chemical and physical properties of N-Isovaleroylglycine.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134872#chemical-and-physical-properties-of-n-isovaleroylglycine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)